

Biotin-PEG8-acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin-PEG8-acid*

Cat. No.: *B1192322*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure, properties, and applications of **Biotin-PEG8-acid**, a heterobifunctional linker widely utilized in biotechnology and pharmaceutical research. We will explore its molecular architecture, detail its physicochemical characteristics, and provide standardized protocols for its application in bioconjugation.

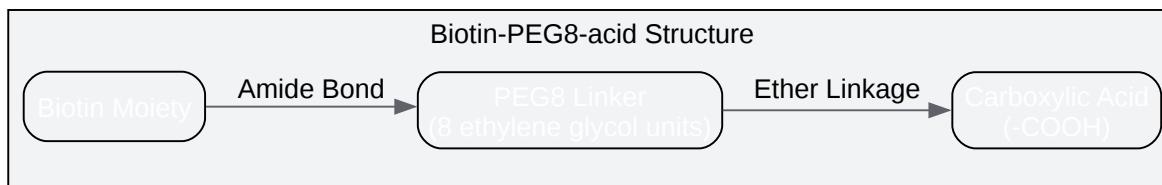
Core Structure Analysis

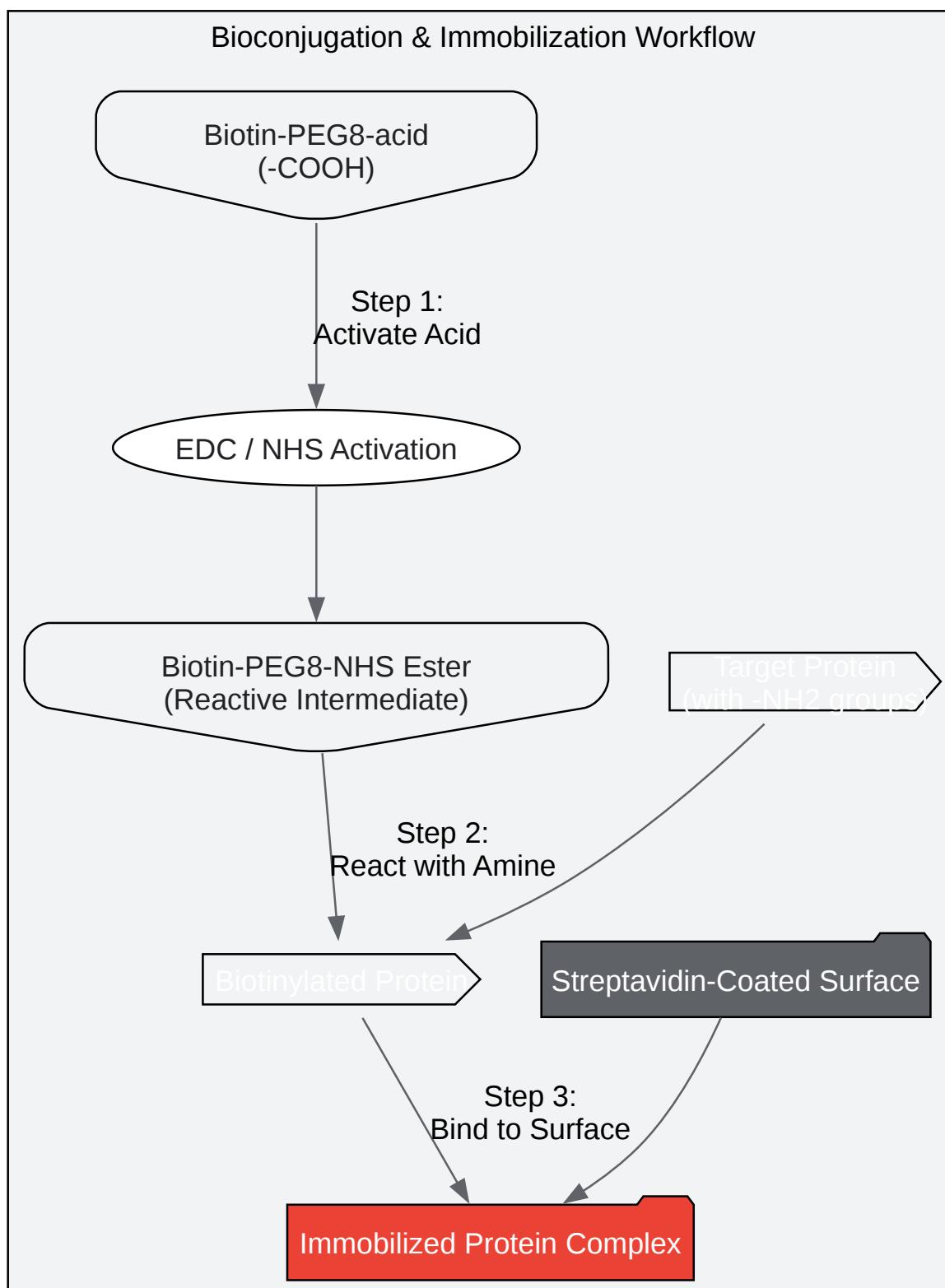
Biotin-PEG8-acid is a versatile molecule composed of three distinct functional components: a biotin moiety, a hydrophilic polyethylene glycol (PEG) spacer, and a terminal carboxylic acid group.^[1] This trifunctional architecture makes it an invaluable tool for linking biomolecules.

- Biotin Moiety: This is Vitamin H (or B7), a water-soluble B-vitamin.^[2] Its critical function in a research context stems from its exceptionally high and specific binding affinity for avidin and streptavidin proteins.^{[3][4]} This interaction is one of the strongest non-covalent bonds known in nature, making it ideal for detection, purification, and immobilization applications.
- Polyethylene Glycol (PEG) Spacer (PEG8): The central part of the molecule consists of eight repeating ethylene glycol units. This PEG linker serves several crucial purposes. It increases the overall hydrophilicity and water solubility of the molecule and any conjugate it is attached to.^[3] This property is particularly beneficial for preventing the aggregation of biotinylated proteins and reducing non-specific binding. The length of the PEG spacer also provides spatial separation between the biotin group and the conjugated molecule, minimizing steric

hindrance and ensuring that the biotin remains accessible for binding to avidin or streptavidin.

- Terminal Carboxylic Acid (-COOH): This functional group is located at the terminus of the PEG chain, opposite the biotin moiety. The carboxylic acid is a versatile reactive handle for covalent conjugation, most commonly with primary amine groups found in proteins (e.g., the side chain of lysine residues) and other biomolecules.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biotin acid PEG | Biotin acid PEG | AxisPharm [axispharm.com]
- 2. peg.bocsci.com [peg.bocsci.com]
- 3. Biotin PEG, Biotinylation Reagents | BroadPharm [broadpharm.com]
- 4. Biotin PEG, Biotin Linker, Biotinylation Reagents- ADC Linkers | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [Biotin-PEG8-acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1192322#what-is-the-structure-of-biotin-peg8-acid\]](https://www.benchchem.com/product/b1192322#what-is-the-structure-of-biotin-peg8-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com